

safe handling and storage procedures for 4-(1-Aminoethyl)aniline

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Compound of Interest

Compound Name: *4-(1-Aminoethyl)aniline*

Cat. No.: *B1284130*

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Application Notes and Protocols for 4-(1-Aminoethyl)aniline

Disclaimer: Specific safety data for **4-(1-Aminoethyl)aniline** (CAS No. 90434-58-5) is limited and not consistently reported. The following procedures and data are based on the closely related isomer, 4-(2-Aminoethyl)aniline (CAS No. 13472-00-9), and should be used as a conservative safety guideline. Researchers must consult the most current Safety Data Sheet (SDS) provided by their supplier for **4-(1-Aminoethyl)aniline** and conduct a thorough risk assessment before use.

Section 1: Quantitative Data Summary

This section provides a summary of the known physical, chemical, and toxicological properties of 4-(2-Aminoethyl)aniline, which should be considered as indicative for **4-(1-Aminoethyl)aniline** in the absence of specific data.

Property	Value
Physical & Chemical Properties	
Molecular Formula	C ₈ H ₁₂ N ₂
Molecular Weight	136.19 g/mol [1] [2] [3] [4]
Appearance	Viscous, colorless to yellow liquid [5] [6]
Odor	Rotten-egg like [6]
Melting Point	28-31 °C [1]
Boiling Point	103 °C at 0.3 mmHg [1]
Flash Point	> 112 °C (> 233.6 °F) [6]
Density	1.034 g/mL at 25 °C [1] [5]
Solubility	Not well miscible with water [5]
Toxicological Data	
Acute Oral Toxicity	Category 4 (Harmful if swallowed) [2] [6]
Acute Dermal Toxicity	Category 4 (Harmful in contact with skin) [2] [6]
Acute Inhalation Toxicity	Category 4 (Harmful if inhaled) [2] [6]
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage) [2] [6]
Serious Eye Damage/Irritation	Category 1 (Causes serious eye damage) [6]

Section 2: Experimental Protocols

General Handling and Storage Protocol

Objective: To outline the standard procedures for the safe handling and storage of **4-(1-Aminoethyl)aniline** in a laboratory setting.

Materials:

- **4-(1-Aminoethyl)aniline**

- Chemically resistant gloves (e.g., Neoprene or PVC)[5]
- Safety goggles and a full-face shield[5]
- Chemical-resistant lab coat or apron[5]
- A properly functioning chemical fume hood
- Tightly sealed, appropriate storage containers[5]
- Inert gas (e.g., nitrogen or argon) for storage[6]

Procedure:

- Engineering Controls: All handling of **4-(1-Aminoethyl)aniline** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Wear chemical-resistant gloves at all times.[5] Discard gloves immediately if contaminated and wash hands thoroughly.
 - Wear safety goggles and a full-face shield to protect against splashes.[5]
 - A chemical-resistant lab coat or apron should be worn to protect the skin.[5]
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[5]
 - Do not breathe vapor or mist.
 - Prevent the buildup of electrostatic charge by using appropriate grounding techniques.
 - Use only non-sparking tools.
- Storage:

- Store in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[6]
- Keep containers tightly closed and sealed.[5] If a container is opened, it must be carefully resealed and kept upright to prevent leakage.
- Store under an inert atmosphere (e.g., nitrogen or argon) to protect from moisture and light, as the substance is light-sensitive.
- Store locked up and away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[5][6]

Spill Response Protocol

Objective: To provide a clear procedure for managing spills of **4-(1-Aminoethyl)aniline** to ensure the safety of laboratory personnel and the environment.

Materials:

- Spill containment kit (including absorbent materials like vermiculite or sand)
- Appropriate PPE (as listed in section 2.1)
- Waste disposal bags or containers
- Decontamination solution (e.g., mild soap and water)

Procedure:

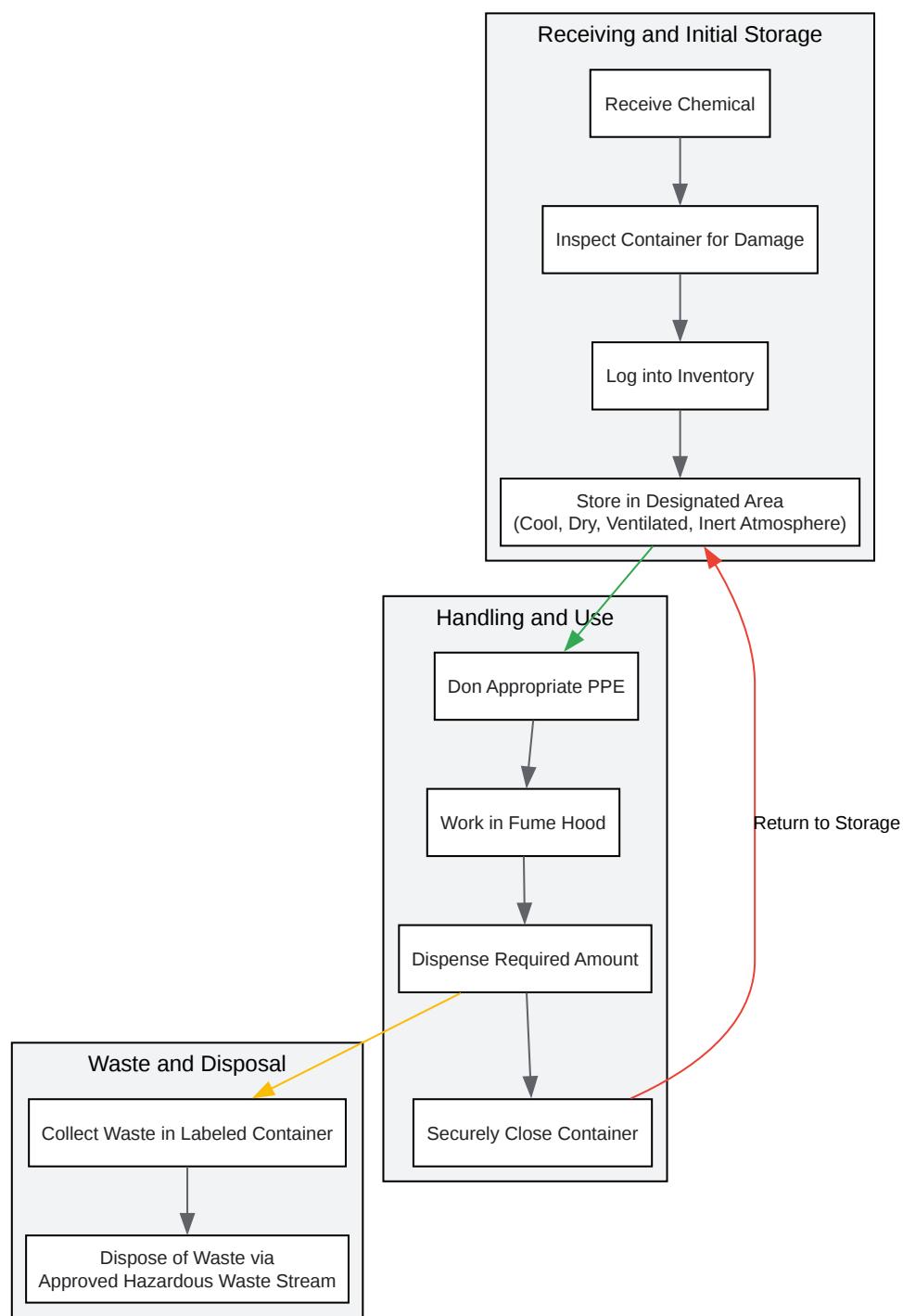
- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.
 - Ensure the area is well-ventilated, if safe to do so.
 - If the spill is large or you are unsure how to handle it, contact your institution's emergency response team.
- Containment (for small spills):

- Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels.
- Prevent the spill from entering drains or waterways.
- Clean-up:
 - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.
- Decontamination:
 - Decontaminate the spill area with a suitable cleaning agent (e.g., soap and water), followed by a rinse with water.
 - All materials used for clean-up should be disposed of as hazardous waste.
- Reporting:
 - Report the spill to your laboratory supervisor and follow your institution's incident reporting procedures.

Section 3: Visualizations

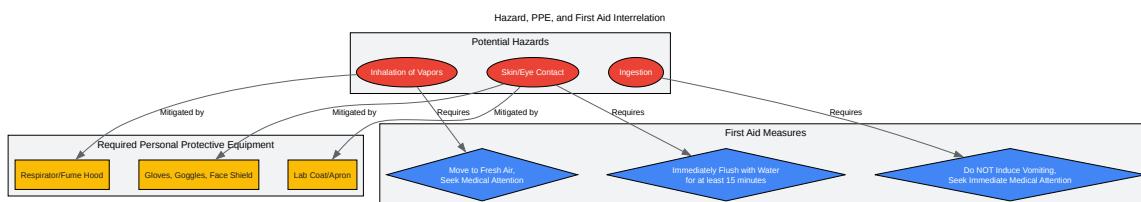
Safe Handling and Storage Workflow

Safe Handling and Storage Workflow for 4-(1-Aminoethyl)aniline

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Caption: Workflow for the safe handling and storage of **4-(1-Aminoethyl)aniline**.

Hazard, PPE, and First Aid Relationship



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Caption: Relationship between hazards, PPE, and first aid for **4-(1-Aminoethyl)aniline**.

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References

- 1. 4-(2-氨基)苯乙胺 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 2-(4-Aminophenyl)ethylamine | C8H12N2 | CID 72895 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]

- 4. 4-(2-AMINOETHYL)ANILINE | CAS 13472-00-9 [matrix-fine-chemicals.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. fishersci.com [fishersci.com]
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